

Application Notes and Protocols for Dicamba in Controlled Environment Studies

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For Researchers, Scientists, and Drug Development Professionals

These comprehensive application notes and protocols are designed to guide researchers in the precise application of **dicamba** in controlled environmental studies. The following sections provide detailed methodologies for various application techniques, data presentation in structured tables, and visualizations of experimental workflows to ensure accuracy and reproducibility in assessing the phytotoxicity and dose-response of **dicamba** on target and non-target plant species.

Introduction

Dicamba is a selective, systemic herbicide used to control broadleaf weeds.[1][2][3] Its mode of action as a synthetic auxin can lead to significant off-target injury to sensitive crops, even at very low concentrations.[4][5] Controlled environment studies are crucial for understanding the specific effects of **dicamba**, simulating drift scenarios, and evaluating the efficacy of various formulations. This document outlines standardized protocols for foliar spray, soil drench, and vapor drift simulation applications of **dicamba** in growth chambers and greenhouses.

General Guidelines for Controlled Environment Studies

To ensure the reliability and reproducibility of **dicamba** studies, the following environmental parameters should be meticulously controlled and documented:



- Growth Medium: A consistent, sterile potting mix or a defined soil type should be used.
- Plant Material: Use certified seeds or uniform seedlings of the desired species and cultivar.
 Specify the growth stage at the time of application (e.g., V3/V4 or R1 growth stages for soybean).
- Environmental Conditions: Maintain and record temperature, relative humidity, and photoperiod within the growth chamber or greenhouse. Environmental conditions can significantly impact **dicamba**'s volatility and a plant's response.
- Watering: Employ a consistent watering regime, avoiding overhead irrigation that might wash off foliar-applied herbicide. For soil application studies, precise irrigation volumes are critical.
- Replication and Randomization: Each treatment, including a non-treated control, should be replicated multiple times and the experimental units arranged in a randomized complete block design to minimize positional effects within the controlled environment.

Application Methods and Protocols Foliar Spray Application

Foliar spray is the most common method of **dicamba** application and is used to simulate direct over-the-top application or spray particle drift.

Objective: To apply a precise and uniform dose of **dicamba** directly to the plant foliage.

Materials:

- Dicamba formulation (e.g., diglycolamine (DGA) salt, N,N-Bis(3-aminopropyl) methylamine (BAPMA) salt)
- Deionized water
- Surfactant (if required by the formulation or experimental design)
- CO2-pressurized backpack sprayer or a laboratory track sprayer
- Flat fan nozzles (e.g., AIXR 110015)



Personal Protective Equipment (PPE)

Protocol:

- Solution Preparation:
 - Calculate the required amount of **dicamba** concentrate to achieve the desired application rate in grams of acid equivalent per hectare (g ae ha⁻¹).
 - Prepare a stock solution and then serial dilutions to achieve the desired dose range.
 Common dose ranges in research studies include 0, 0.28, 0.56, 5.6, 28, and 112 g ae ha⁻¹.
 - Use deionized water for all dilutions. If a surfactant is used, add it according to the manufacturer's instructions.
 - Thoroughly mix the spray solution.
- Sprayer Calibration:
 - Calibrate the sprayer to deliver a specific volume, typically 140 L ha⁻¹, at a constant pressure and speed. This ensures uniform coverage of the target plants.
- Application:
 - Place plants at the appropriate growth stage in the spray chamber.
 - Position the spray nozzle at a fixed height above the plant canopy to ensure uniform spray deposition.
 - Initiate the spray application, ensuring the entire plant is covered.
 - To minimize drift between treatments, use spray shields and allow for adequate ventilation and cleaning of the spray chamber between applications.
- Post-Application Care:
 - Return plants to the controlled environment.



- Avoid overhead watering to prevent washing the herbicide off the leaves.
- Monitor plants for injury symptoms at specified time points (e.g., 7, 14, 21, and 28 days after treatment (DAT)).

Experimental Workflow for Foliar Spray Application



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Caption: Workflow for foliar application of **dicamba** in a controlled environment.

Soil Drench Application

This method simulates the exposure of plants to **dicamba** through root uptake from contaminated soil or irrigation water.

Objective: To apply a known concentration of **dicamba** to the soil to assess root uptake and systemic effects.

Materials:

- Dicamba formulation
- Deionized water
- · Graduated cylinders or volumetric flasks
- Potted plants with a consistent soil volume

Protocol:

• Solution Preparation:



- Prepare a stock solution of **dicamba** in deionized water.
- Create a series of dilutions to achieve the desired concentrations, for example, ranging from 0.05 to 5.0 mg L⁻¹.

· Application:

- Ensure the soil surface is level and the plant is well-established.
- Apply a precise volume of the **dicamba** solution directly to the soil surface, ensuring even distribution and avoiding contact with the foliage. The volume should be sufficient to moisten the root zone without causing excessive leaching.
- For the control group, apply an equal volume of deionized water.
- Post-Application Care:
 - Place the treated plants back into the controlled environment.
 - Maintain a consistent watering schedule, being careful not to overwater and cause leaching of the herbicide from the pot.
 - Monitor for injury symptoms, which may appear differently than with foliar applications.

Experimental Workflow for Soil Drench Application



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Caption: Workflow for soil drench application of **dicamba**.

Vapor Drift Simulation

Methodological & Application





This protocol is designed to simulate the exposure of non-target plants to volatilized **dicamba** vapors.

Objective: To expose plants to **dicamba** vapor in a controlled and quantifiable manner to assess injury from vapor drift.

Materials:

- Dicamba formulation (a more volatile formulation like dimethylamine salt can be used for comparison)
- A sealed exposure chamber or a low tunnel system within a larger controlled environment
- Treated surface (e.g., a tray of soil, treated plant leaves)
- Air circulation system (small fan)
- · Non-target sensitive plants

Protocol:

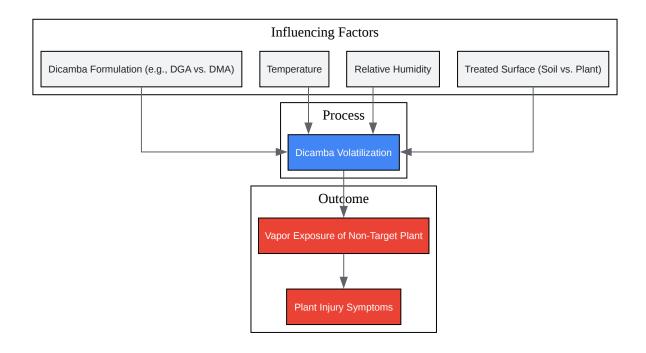
- Preparation of Vapor Source:
 - Apply a known amount of dicamba to a surface (e.g., soil, petri dish, or leaves of a
 dicamba-tolerant plant) that will act as the vapor source. The surface type can influence
 emission rates, with green plant material often resulting in higher emissions than bare soil.
 - The application rate to the source will correlate with the potential vapor concentration.
- Exposure Setup:
 - Place the prepared vapor source inside the sealed chamber or tunnel.
 - Arrange the non-target test plants at a set distance from the vapor source.
 - Use a small fan to ensure gentle and uniform air circulation within the chamber, mimicking air movement.



· Exposure:

- Seal the chamber and expose the plants for a defined period (e.g., 24-48 hours).
- Maintain controlled temperature and humidity, as these factors significantly influence
 dicamba volatility. Higher temperatures can increase volatilization.
- Post-Exposure:
 - Carefully remove the test plants from the exposure chamber and return them to a clean,
 dicamba-free controlled environment.
 - Ventilate the exposure chamber thoroughly before reuse.
 - Monitor plants for the development of characteristic dicamba injury symptoms over time.

Logical Relationship for Vapor Drift Simulation





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